

Application Notes and Protocols for the Synthesis of Phenyl Hydrogen Sulfate

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Compound of Interest

Compound Name: Phenyl hydrogen sulfate

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Introduction

Phenyl hydrogen sulfate, also known as phenyl sulfate, is an aryl sulfate and a significant human xenobiotic metabolite.[1] It is formed in the liver through the sulfation of phenol, a process catalyzed by sulfotransferase enzymes.[2] Elevated levels of phenyl sulfate have been associated with diabetic nephropathy, making it a potential biomarker for kidney damage in diabetic patients. This document provides a detailed laboratory protocol for the chemical synthesis of **phenyl hydrogen sulfate**, which is typically isolated as its more stable potassium salt, potassium phenyl sulfate. The most common synthetic routes involve the sulfation of phenol using reagents such as sulfuric acid, chlorosulfonic acid, or a sulfur trioxide-pyridine complex.[1] This protocol will focus on the use of the sulfur trioxide-pyridine complex, a method known for its relatively mild reaction conditions.

Experimental Protocols

Synthesis of Potassium Phenyl Sulfate via Sulfation of Phenol with Sulfur Trioxide-Pyridine Complex

This protocol details the reaction of phenol with a sulfur trioxide-pyridine complex to form **phenyl hydrogen sulfate**, followed by neutralization with potassium hydroxide and purification to yield potassium phenyl sulfate.

Materials:

- Phenol ($\text{C}_6\text{H}_5\text{OH}$)
- Sulfur trioxide-pyridine complex ($\text{SO}_3 \cdot \text{C}_5\text{H}_5\text{N}$)
- Pyridine (anhydrous)
- Potassium hydroxide (KOH)
- Dichloromethane (CH_2Cl_2)
- Diethyl ether (Et_2O)
- Deionized water
- Magnesium sulfate (MgSO_4) (anhydrous)
- Ice bath
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Filtration apparatus

Procedure:

- Reaction Setup: In a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, dissolve 10.0 g of phenol in 100 mL of anhydrous pyridine.
- Sulfation: Cool the solution to 0 °C using an ice bath. To the stirred solution, add 1.2 equivalents of sulfur trioxide-pyridine complex portion-wise over 30 minutes, ensuring the temperature does not exceed 10 °C.

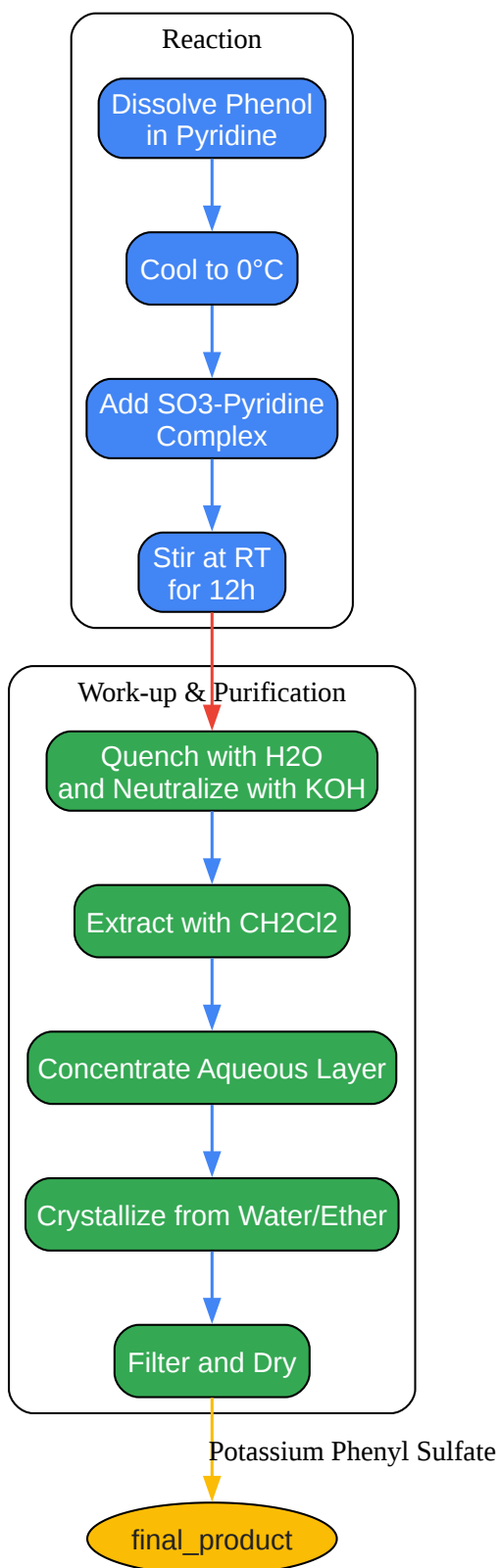
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 12 hours.
- **Quenching and Neutralization:** Cool the reaction mixture again to 0 °C and slowly add 50 mL of deionized water. Neutralize the acidic mixture by the dropwise addition of a 2M aqueous solution of potassium hydroxide (KOH) until the pH is approximately 7.
- **Extraction:** Transfer the neutralized mixture to a separatory funnel. Extract the aqueous layer with dichloromethane (3 x 50 mL) to remove any unreacted phenol and pyridine.
- **Isolation of Product:** The aqueous layer contains the potassium phenyl sulfate. Concentrate the aqueous solution under reduced pressure using a rotary evaporator to about one-third of its original volume.
- **Crystallization and Purification:** Cool the concentrated aqueous solution in an ice bath to induce crystallization. If crystallization is slow, add a small amount of diethyl ether to precipitate the product. Collect the white crystalline solid by vacuum filtration and wash with cold diethyl ether.
- **Drying:** Dry the purified potassium phenyl sulfate in a vacuum oven at 50 °C for 4 hours.

Data Presentation

Table 1: Characterization Data for Potassium Phenyl Sulfate

Parameter	Value	Reference
Molecular Formula	C ₆ H ₅ KO ₄ S	[3]
Molecular Weight	212.26 g/mol	[3]
Appearance	White to almost white crystalline powder	
¹ H NMR (D ₂ O)	See Figure S1 in reference	[4]
¹³ C NMR (D ₂ O)	See Figure S2 in reference	[4]
FTIR	Spectral data available	[5]

Mandatory Visualization



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Caption: Experimental workflow for the synthesis of potassium phenyl sulfate.

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